

Eliprodil: A Pharmacological Tool for Interrogating GluN2B Subunit Function

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Compound of Interest

Compound Name: *Eliprodil*

Cat. No.: *B1671174*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Eliprodil is a non-competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, exhibiting selectivity for the GluN2B subunit.^[1] This property makes it a valuable pharmacological tool for elucidating the diverse physiological and pathological roles of GluN2B-containing NMDA receptors. These receptors are critically involved in synaptic plasticity, neuronal development, and excitotoxicity.^{[2][3]} Dysregulation of GluN2B function has been implicated in a range of neurological and psychiatric disorders, including ischemic stroke, Alzheimer's disease, and depression.

This document provides detailed application notes and experimental protocols for utilizing **Eliprodil** to study GluN2B function. It is intended for researchers in academia and the pharmaceutical industry engaged in neuroscience research and drug discovery.

Pharmacological Profile of Eliprodil

Eliprodil exerts its inhibitory effect by binding to a polyamine modulatory site on the NMDA receptor, distinct from the glutamate or glycine binding sites. Its selectivity for GluN2B-containing receptors allows for the specific investigation of this subunit's contribution to NMDA receptor-mediated effects.

Quantitative Data on Eliprodil Activity

The following table summarizes the inhibitory constants (IC₅₀ and K_i) of **Eliprodil** across various experimental preparations. This data is crucial for determining appropriate concentrations for in vitro and in vivo studies.

Parameter	Value	Receptor/Channel	Preparation	Reference
IC ₅₀	3.0 µM	NR1A/NR2B	Xenopus oocytes	[4]
IC ₅₀	> 100 µM	NR1A/NR2A	Xenopus oocytes	[4]
EC ₅₀	~0.5 µM	NMDA Receptor (Functional Assay)	Rat Hippocampal Slices (Hypoxia)	
IC ₅₀	10 µM	N-type Voltage-Dependent Ca ²⁺ Channels	Human N-type Ca ²⁺ Channels	
IC ₅₀	9 µM	P-type Voltage-Dependent Ca ²⁺ Channels	Rat Cerebellar Purkinje Neurons	
K _i	13 nM	GluN2B	Not Specified	

Key Experimental Protocols

This section provides detailed protocols for fundamental experiments utilizing **Eliprodil** to probe GluN2B function.

In Vitro Electrophysiology: Whole-Cell Patch-Clamp Recording

This protocol is designed to measure the effect of **Eliprodil** on NMDA receptor-mediated currents in cultured neurons or brain slices.

Objective: To characterize the inhibitory effect of **Eliprodil** on GluN2B-containing NMDA receptor currents.

Materials:

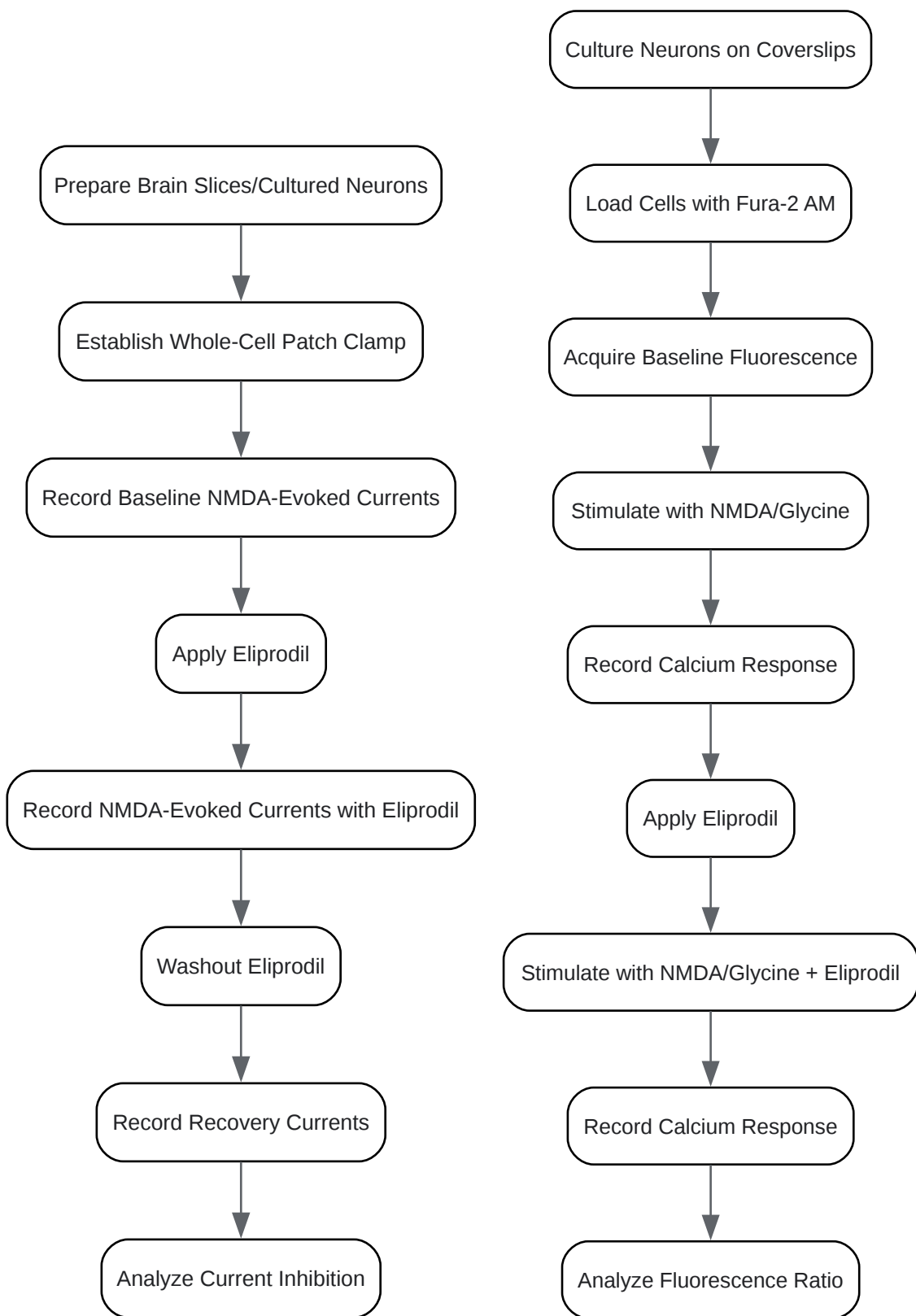
- Cultured neurons or acute brain slices
- Artificial cerebrospinal fluid (aCSF)
- Intracellular solution
- **Eliprodil** stock solution
- NMDA and glycine
- Patch-clamp rig (amplifier, micromanipulator, microscope)
- Borosilicate glass capillaries for patch pipettes

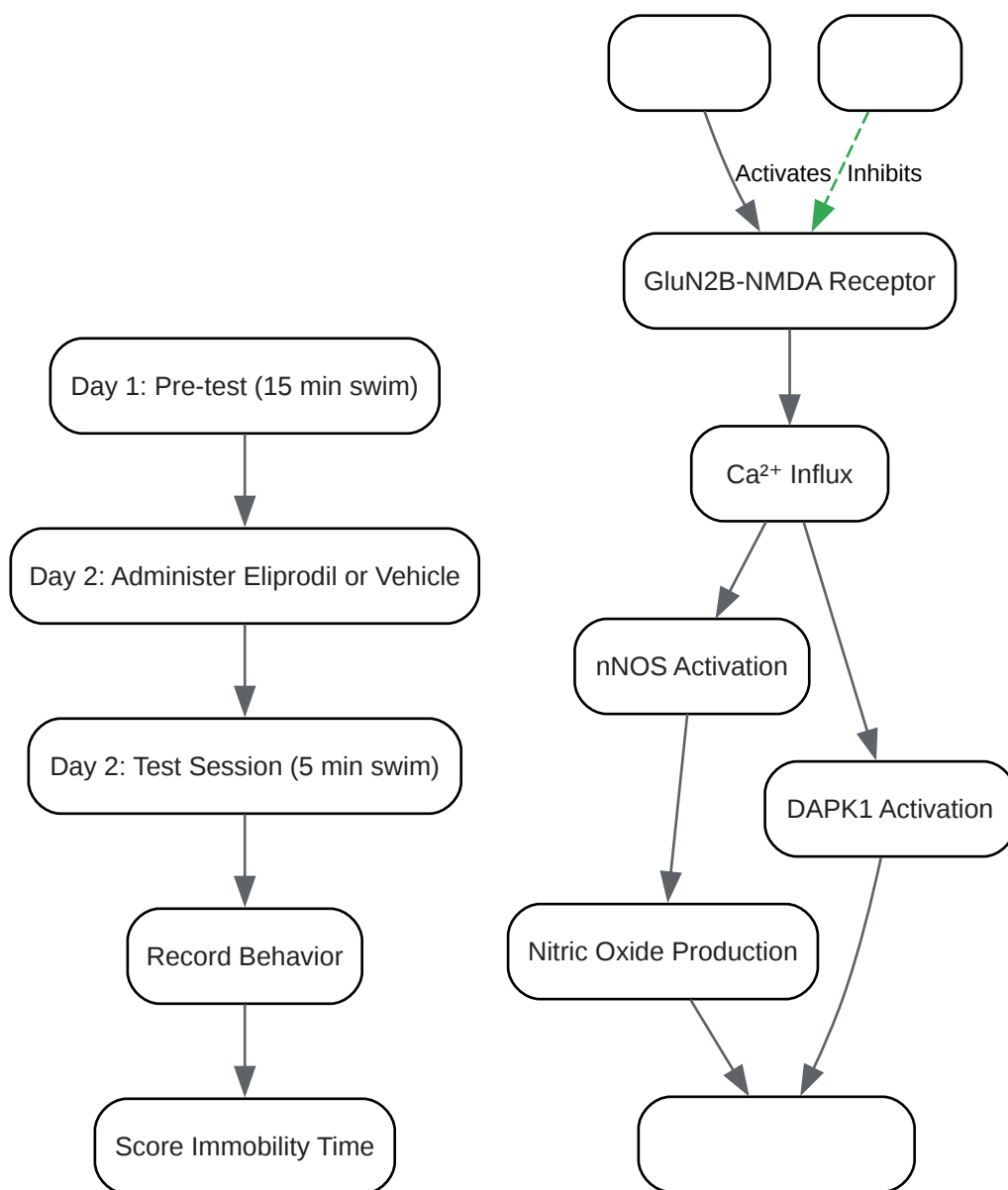
Procedure:

- Preparation: Prepare aCSF and intracellular solution. Prepare fresh brain slices if applicable. Pull patch pipettes with a resistance of 3-7 MΩ.
- Recording:
 - Transfer the cell culture dish or brain slice to the recording chamber and perfuse with aCSF.
 - Establish a whole-cell patch-clamp configuration on a target neuron.
 - Clamp the neuron at a holding potential of -70 mV.
 - Apply NMDA (e.g., 100 μM) and glycine (e.g., 10 μM) to elicit an inward NMDA receptor-mediated current.
 - After establishing a stable baseline current, perfuse the chamber with aCSF containing the desired concentration of **Eliprodil**.

- Record the current in the presence of **Eliprodil**.
- Wash out **Eliprodil** with aCSF to observe recovery.
- Data Analysis: Measure the peak amplitude of the NMDA-evoked current before, during, and after **Eliprodil** application. Calculate the percentage of inhibition.

Diagram: Experimental Workflow for Whole-Cell Patch-Clamp Recording





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